

Application Notes and Protocols: Functionalization of Polymers with 2-Methylaziridine

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Compound of Interest

Compound Name: **2-Methylaziridine**

Cat. No.: **B133172**

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Introduction

2-Methylaziridine, also known as propylene imine, is a highly reactive cyclic amine.^{[1][2]} Due to the high ring strain of the three-membered aziridine ring, it readily undergoes ring-opening reactions with various nucleophiles and electrophiles.^[3] This reactivity makes **2-methylaziridine** a valuable reagent for the functionalization and crosslinking of polymers. By incorporating **2-methylaziridine**, the physical and chemical properties of base polymers can be significantly enhanced, including adhesion, water resistance, and chemical resistance.^[3] These modifications are leveraged in diverse industrial applications and are being explored for advanced biomedical uses, such as drug and gene delivery.^{[1][4][5]}

Safety Precautions: **2-Methylaziridine** is a toxic, flammable, colorless liquid with an ammonia-like odor.^[1] It is toxic by ingestion, inhalation, and skin absorption.^[1] Furthermore, it is classified as possibly carcinogenic to humans (Group 2B).^[2] All handling should be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.

Key Reaction Mechanisms

The functionalization of polymers with **2-methylaziridine** primarily proceeds via two main pathways: Michael addition to activated alkenes (like acrylates) and ring-opening by acidic protons (like carboxylic acids).

A. Michael Addition to Acrylates

In this mechanism, the secondary amine of the aziridine acts as a nucleophile, attacking the electron-deficient β -carbon of an acrylate moiety. This reaction is highly efficient for crosslinking polymers containing multiple acrylate groups, leading to the formation of a stable polymer network.[3]

Figure 1: Michael addition of 2-methylaziridine to a polymer backbone.

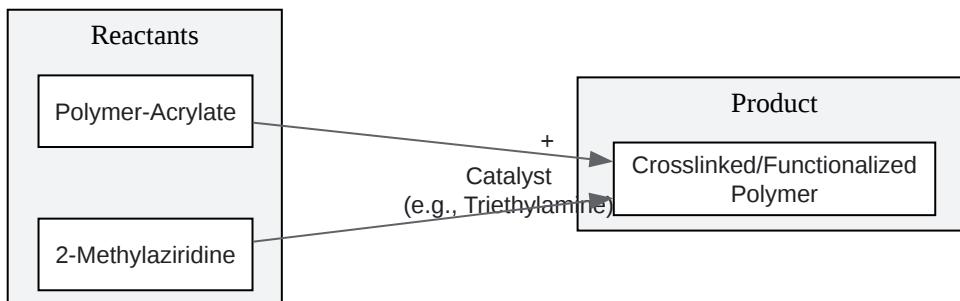


Figure 2: Ring-opening of 2-methylaziridine by a carboxylic acid.

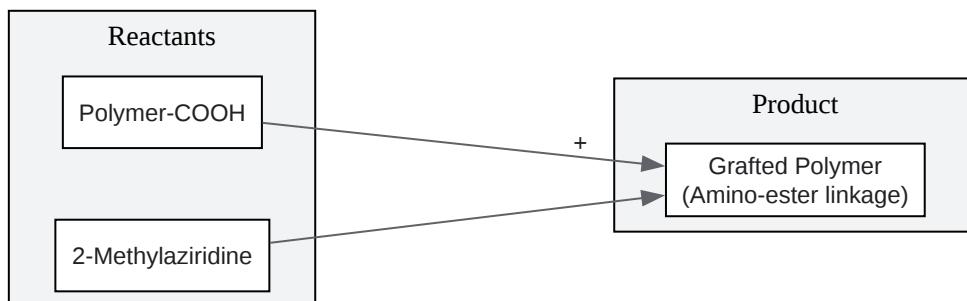




Figure 3: General experimental workflow for polymer functionalization.

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References

- 1. 2-Methylaziridine | C₃H₇N | CID 6377 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Methylaziridine (propyleneimine) - Re-evaluation of Some Organic Chemicals, Hydrazine and Hydrogen Peroxide - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. mdpi.com [mdpi.com]
- 5. mdpi.com [mdpi.com]
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